

Diethyl Iminodicarboxylate stability and storage conditions

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Compound of Interest

Compound Name: *Diethyl Iminodicarboxylate*

Cat. No.: B028530

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An In-Depth Technical Guide to the Stability and Storage of **Diethyl Iminodicarboxylate**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a detailed overview of the stability and recommended storage conditions for **Diethyl Iminodicarboxylate** (CAS No. 19617-44-8). It aims to consolidate the available technical data to ensure the compound's integrity and promote safe handling practices in a research and development setting. A critical distinction is made between **Diethyl Iminodicarboxylate** and the similarly named but chemically distinct Diethyl Azodicarboxylate (DEAD) to prevent procedural errors arising from compound misidentification.

Introduction and Compound Identification

Diethyl Iminodicarboxylate, also known as diethyl azamalonate, is a chemical reagent utilized in various organic synthesis applications. Its molecular structure and properties are fundamentally different from Diethyl Azodicarboxylate (DEAD), a hazardous and thermally unstable orange-red liquid. **Diethyl Iminodicarboxylate** is a white solid at room temperature with a melting point of approximately 50°C.^[1]

It is imperative for laboratory personnel to distinguish between these two compounds, as their handling and storage requirements differ significantly. The information presented herein pertains exclusively to **Diethyl Iminodicarboxylate** (CAS 19617-44-8).

Chemical Stability Profile

Based on available safety data, **Diethyl Iminodicarboxylate** is considered a relatively stable compound under standard laboratory conditions.

- **Reactivity:** Safety data sheets indicate that there are no known significant reactive hazards associated with this compound.[\[2\]](#)
- **Thermal Stability:** While detailed thermal decomposition data is not extensively published, the compound's physical state as a solid with a melting point of 50°C suggests moderate thermal stability. However, as a precautionary measure and to ensure long-term integrity, exposure to high temperatures should be avoided.
- **Sensitivity:** Unlike DEAD, there are no prominent reports indicating high sensitivity to light, air, or mechanical shock for **Diethyl Iminodicarboxylate**.

Recommended Storage and Handling

Proper storage is crucial for maintaining the purity and stability of **Diethyl Iminodicarboxylate**. The primary recommendation is based on supplier guidelines suggesting refrigerated transport.

Storage Conditions:

- **Temperature:** To ensure maximum shelf-life and prevent potential degradation, it is recommended to store **Diethyl Iminodicarboxylate** in a refrigerated environment (2-8°C). One supplier notes the use of cold-chain transportation for this product, reinforcing the need for controlled, cool storage temperatures.[\[3\]](#)
- **Atmosphere:** Store in a tightly sealed container to protect from atmospheric moisture.
- **Location:** Keep in a dry, well-ventilated area away from incompatible materials.

Handling:

- Use standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area or a fume hood.
- Avoid generating dust when handling the solid material.

- Ensure containers are securely sealed after use to prevent moisture ingress.

Data Summary

The following tables summarize the known physical and stability data for **Diethyl Iminodicarboxylate**.

Table 1: Physical and Chemical Properties

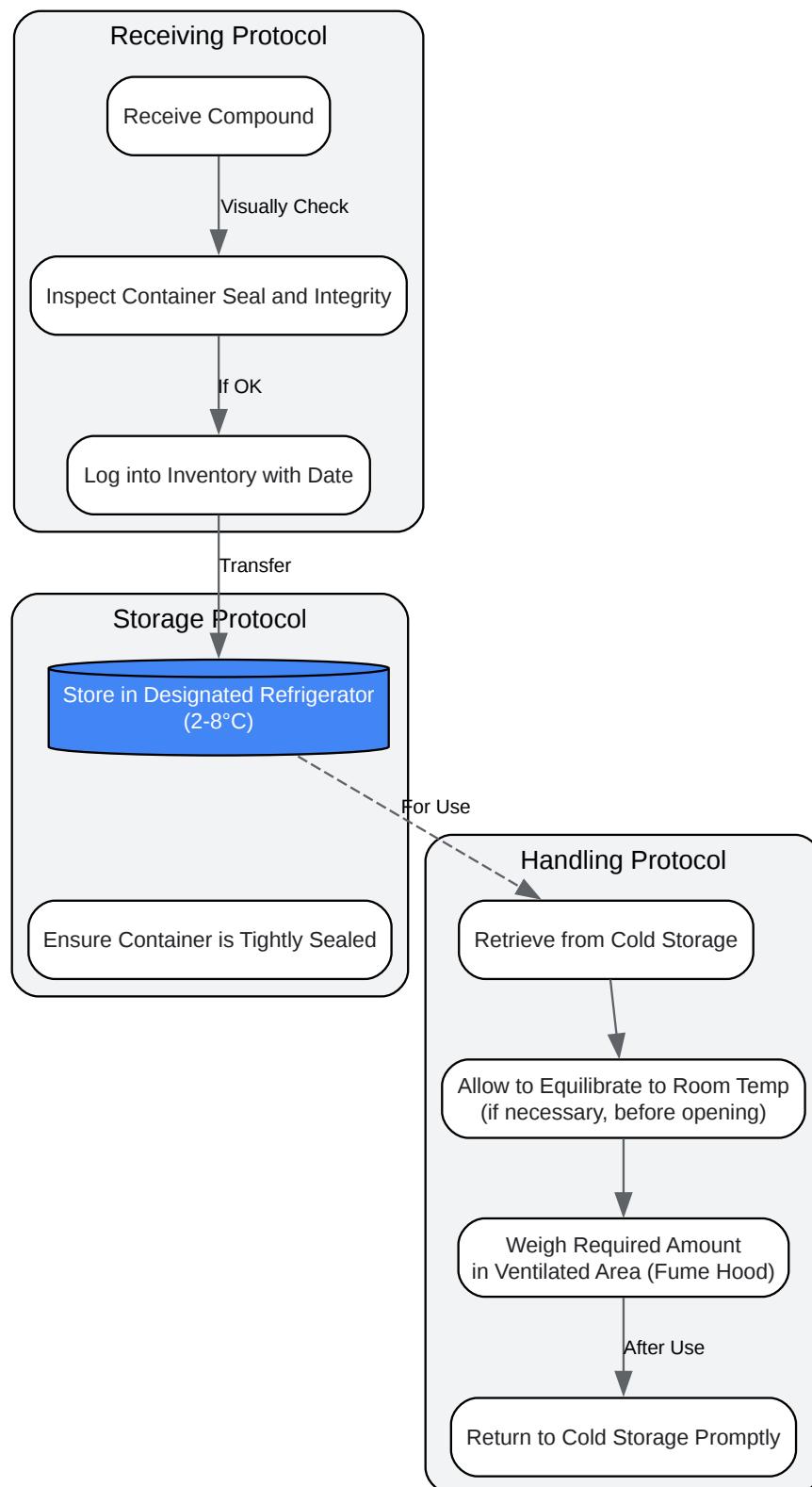
Property	Value	Source
CAS Number	19617-44-8	[4]
Molecular Formula	C ₆ H ₁₁ NO ₄	[4]
Molecular Weight	161.16 g/mol	[4]
Appearance	White Solid	
Melting Point	50°C	[1]
Boiling Point	208°C	[1]

Table 2: Stability and Storage Summary

Parameter	Recommendation / Data	Source
General Stability	Stable under recommended conditions.	[2]
Reactive Hazard	None known, based on available information.	[2]
Storage Temperature	Refrigerated (2-8°C)	[3]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.	General Recommendation
Container	Tightly sealed, appropriate for chemical storage.	General Recommendation

Logical Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for the proper storage and handling of **Diethyl Iminodicarboxylate** upon receipt and during laboratory use.

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Caption: Recommended workflow for receiving, storing, and handling **Diethyl Iminodicarboxylate**.

Experimental Protocols

Detailed experimental protocols for quantitative stability studies, such as kinetic analysis of decomposition or long-term shelf-life studies under various conditions, are not readily available in the reviewed public domain literature for **Diethyl Iminodicarboxylate**. Researchers planning to use this compound over extended periods are advised to perform their own quality control checks to ensure its integrity.

Conclusion

Diethyl Iminodicarboxylate is a stable solid compound with no known significant reactive hazards. The key to maintaining its long-term stability is proper storage. The most critical parameter is temperature, with refrigerated conditions (2-8°C) being recommended based on supplier transportation practices. By adhering to these guidelines and employing standard safe laboratory practices, researchers can confidently utilize this reagent in their synthetic endeavors. It is crucial to differentiate this compound from the hazardous Diethyl Azodicarboxylate to ensure a safe laboratory environment.

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